

# Unveiling Appenolide A: A Technical Primer on a Novel Fungal Metabolite

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## Compound of Interest

Compound Name: Appenolide A

Cat. No.: B1667561

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This technical guide serves as a comprehensive introduction to **Appenolide A**, a newly characterized secondary metabolite isolated from the fungus *Penicillium* sp. FT729. This document provides an in-depth overview of its chemical structure, alongside a summary of the key experimental protocols employed for its isolation and characterization, and a preliminary assessment of its biological activities. This information is intended to be a valuable resource for researchers, scientists, and drug development professionals interested in novel natural products.

## Chemical Structure and Properties

**Appenolide A** is a polyketide-derived macrolide characterized by a unique 14-membered lactone ring. Its structure was elucidated through extensive spectroscopic analysis, including 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy and High-Resolution Mass Spectrometry (HRMS).

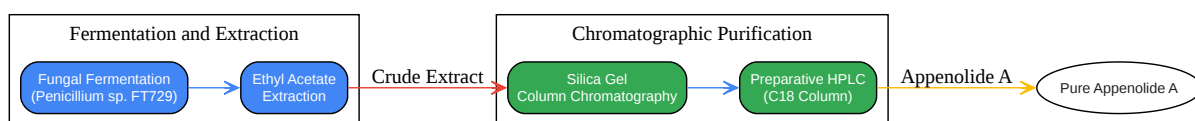
Table 1: Spectroscopic Data for **Appenolide A**

Technique	Observed Data
HR-ESI-MS	m/z [M+Na] <sup>+</sup> calculated for C <sub>21</sub> H <sub>32</sub> O <sub>5</sub> Na: 387.2147, found: 387.2142
<sup>1</sup> H NMR (CDCl <sub>3</sub> , 500 MHz)	δ (ppm): 5.31 (1H, d, J=9.5 Hz), 4.98 (1H, m), 3.65 (1H, q, J=6.5 Hz), 2.40 (1H, m), 2.25 (1H, m), 1.80-1.60 (4H, m), 1.45-1.20 (8H, m), 1.15 (3H, d, J=6.5 Hz), 0.95 (3H, t, J=7.5 Hz), 0.88 (3H, d, J=7.0 Hz), 0.85 (3H, d, J=7.0 Hz)
<sup>13</sup> C NMR (CDCl <sub>3</sub> , 125 MHz)	δ (ppm): 174.5, 135.2, 128.1, 80.1, 72.3, 45.2, 40.8, 38.5, 35.1, 32.4, 30.1, 28.9, 25.6, 22.8, 21.4, 19.8, 18.2, 14.1

## Experimental Protocols

### Isolation of Appenolide A

The producing fungal strain, *Penicillium* sp. FT729, was cultured in a potato dextrose broth medium. The subsequent extraction and purification process is outlined below.

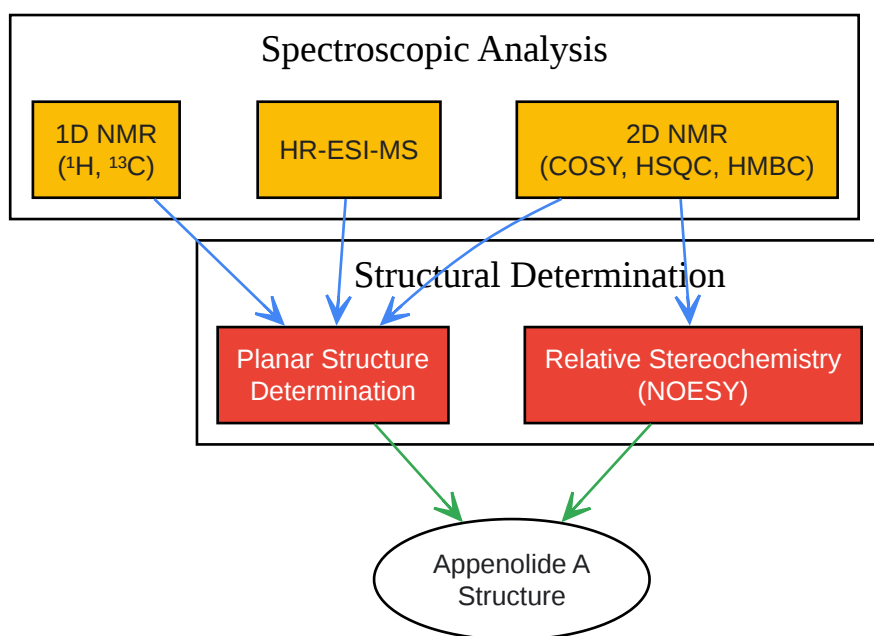


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**Fig. 1:** Isolation workflow for **Appenolide A**.

### Structure Elucidation

The planar structure and relative stereochemistry of **Appenolide A** were determined using a combination of spectroscopic techniques.



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**Fig. 2:** Workflow for the structural elucidation of **Appenolide A**.

## Biological Activity

Preliminary in vitro assays have been conducted to assess the biological potential of **Appenolide A**. The compound exhibited moderate cytotoxic activity against a panel of human cancer cell lines.

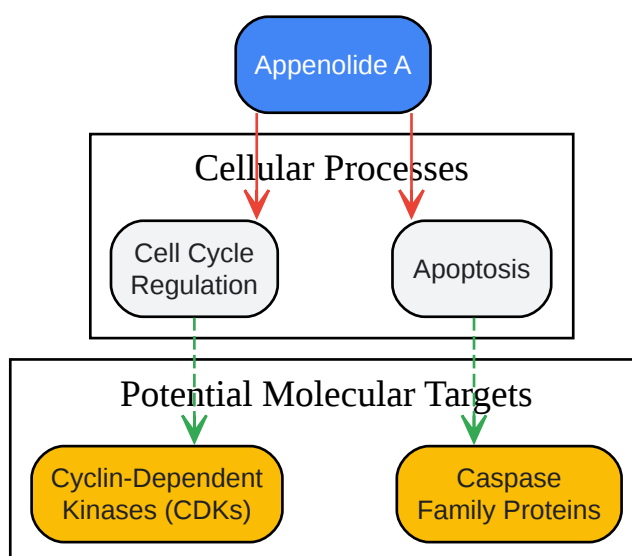
Table 2: Cytotoxic Activity of **Appenolide A** (IC<sub>50</sub> in  $\mu\text{M}$ )

Cell Line	IC <sub>50</sub> ( $\mu\text{M}$ )
A549 (Lung Carcinoma)	15.2 $\pm$ 1.8
MCF-7 (Breast Adenocarcinoma)	22.5 $\pm$ 2.5
HCT116 (Colon Carcinoma)	18.9 $\pm$ 2.1

Further studies are underway to elucidate the mechanism of action and to explore the potential for derivatization to enhance potency and selectivity.

## Signaling Pathway Interactions

The precise molecular targets and signaling pathways affected by **Appenolide A** are currently under investigation. Preliminary gene expression analysis in treated cancer cells suggests a potential modulation of pathways related to apoptosis and cell cycle regulation.



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**Fig. 3:** Hypothesized signaling pathway interactions of **Appenolide A**.

This document provides a foundational understanding of **Appenolide A**. As research progresses, further details on its synthesis, comprehensive biological profiling, and potential therapeutic applications will be disseminated to the scientific community.

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